

Comprehensive Crystal Structure Analysis of N,4-Dimethylpentane-2-sulfonamide

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Compound of Interest

Compound Name: *N,4-Dimethylpentane-2-sulfonamide*

Cat. No.: *B13207803*

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Executive Summary

This technical guide outlines the structural characterization protocol for **N,4-Dimethylpentane-2-sulfonamide**, a representative aliphatic sulfonamide with significant relevance in medicinal chemistry as a leucine-mimetic pharmacophore. While aromatic sulfonamides ("sulfa drugs") are extensively documented, aliphatic variants like the title compound present unique conformational challenges due to the flexibility of the alkyl backbone (isobutyl tail) and the stereocenter at the C2 position.

This whitepaper provides a rigorous workflow for the X-ray crystallographic analysis of this compound, detailing crystallization strategies, data reduction techniques, and the analysis of supramolecular architectures such as hydrogen-bonding networks and Hirshfeld surfaces.

Chemical Context and Structural Significance[1][2][3]

N,4-Dimethylpentane-2-sulfonamide (

) consists of a 4-methylpentane (leucine-like) backbone with a sulfonamide moiety at the C2 position, N-substituted with a methyl group.

Key Structural Parameters to Analyze

In the analysis of this crystal structure, the following geometric parameters are critical for validating the model against the Cambridge Structural Database (CSD) standards:

Parameter	Expected Range (Å/°)	Significance
S–N Bond Length	1.60 – 1.63 Å	Indicates single bond character with partial double bond resonance (bonding).
S=O Bond Length	1.43 – 1.45 Å	Typical for sulfonyl groups; deviations suggest strong H-bond participation.
N–S–C–C Torsion	Variable (Gauche/Anti)	Determines the folding of the alkyl chain relative to the polar headgroup.
C–S–N Angle	105° – 109°	Deviations from tetrahedral geometry indicate steric strain from the N-methyl group.

Experimental Protocol: Crystallization & Data Collection

To obtain high-quality single crystals suitable for X-ray diffraction (XRD), a slow-evaporation technique is recommended to minimize disorder in the flexible isobutyl tail.

Crystallization Methodology

Objective: Grow single crystals >0.2 mm in at least two dimensions.

- Solvent Selection: Dissolve 50 mg of **N,4-Dimethylpentane-2-sulfonamide** in 2 mL of Ethanol/Water (4:1 v/v) or Ethyl Acetate/Hexane (1:1 v/v). The polarity of the sulfonamide

group requires a polar protic or aprotic solvent, while the aliphatic tail requires non-polar co-solvents.

- Nucleation Control: Filter the solution through a 0.45 μm PTFE syringe filter into a clean scintillation vial.
- Growth Phase: Cover the vial with Parafilm, poke 3-5 small holes, and allow to stand at 4°C (to reduce thermal motion during lattice formation) for 3-7 days.
- Harvesting: Select a colorless, block-like crystal. Mount on a glass fiber or MiTeGen loop using Paratone-N oil.

X-Ray Diffraction Data Collection

Instrument: Bruker D8 QUEST or equivalent with Mo-K

(
Å) or Cu-K
radiation.

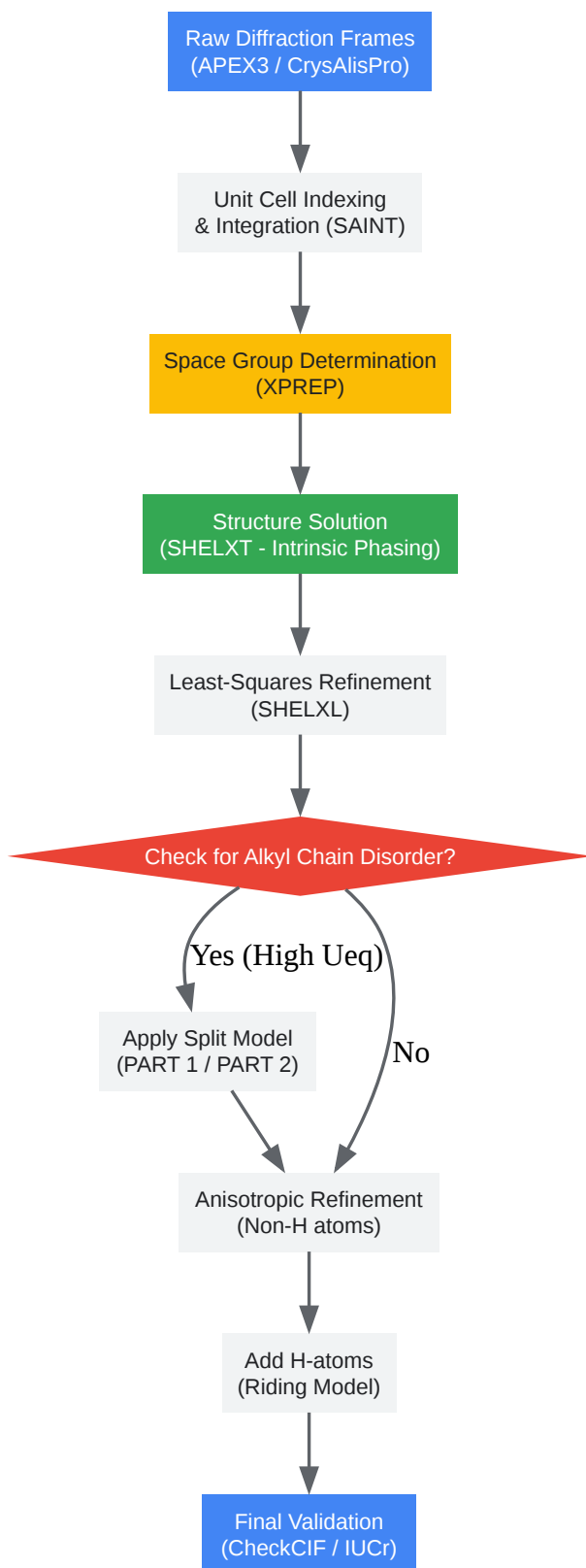
- Temperature: Maintain sample at 100 K using an Oxford Cryostream. Low temperature is mandatory to freeze the thermal vibrations of the terminal isopropyl group (C5/C6 methyls).
- Strategy: Collect full sphere data (
for Mo).
- Space Group Determination:
 - If Racemic: Expect Centrosymmetric space groups (e.g., P2
/c, P-1).
 - If Enantiopure (e.g., (S)-isomer): Expect Non-centrosymmetric space groups (e.g., P2
, P2
2

2

).

Structural Solution and Refinement Workflow

The following diagram illustrates the logical flow from raw data to the final structural model, emphasizing the decision nodes for handling disorder common in aliphatic sulfonamides.



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Figure 1: Crystallographic workflow for solving the structure of **N,4-Dimethylpentane-2-sulfonamide**, highlighting disorder management.

Core Structural Analysis

Molecular Conformation

The conformation of **N,4-Dimethylpentane-2-sulfonamide** is governed by the S–N bond rotamer and the C2–C3 bond.

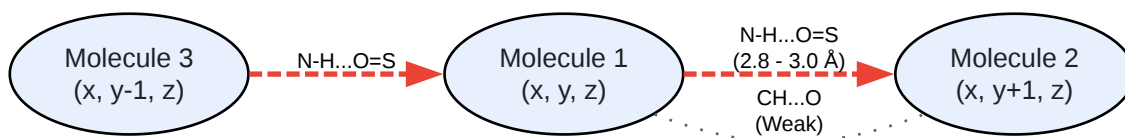
- Sulfonamide Geometry: The nitrogen atom in sulfonamides is typically
or intermediate between
and
. In N-methyl derivatives, the
bond usually adopts an orientation where the N-methyl group is gauche to one sulfonyl oxygen and anti to the other to minimize steric clash with the C2-alkyl chain.
- Leucine Tail: The isobutyl side chain often exhibits high thermal motion. If the terminal methyls (C5/C6) show elongated thermal ellipsoids, this indicates dynamic disorder, which must be modeled.

Supramolecular Architecture (Hydrogen Bonding)

The crystal packing of primary and secondary sulfonamides is dominated by strong hydrogen bonds. For N-substituted sulfonamides like the title compound, the primary interaction is the N–H...O=S hydrogen bond.

- Donor: The single amine proton (N-H).
- Acceptor: One of the sulfonyl oxygens (S=O).
- Motif: Unlike primary sulfonamides that form 2D sheets, N-methyl sulfonamides typically form 1D chains (Catemers) or Centrosymmetric Dimers (graph set notation).

Predicted Interaction Topology: Since the N-methyl group blocks one donor site, the structure likely forms linear chains running parallel to the crystallographic b-axis or c-axis.



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Figure 2: Schematic of the predicted 1D Hydrogen-bonded chain topology (motif) typical for N-methyl sulfonamides.

Hirshfeld Surface Analysis

To quantify intermolecular interactions beyond standard H-bonds, Hirshfeld surface analysis (using CrystalExplorer) is essential.

- Surface: Look for deep red spots corresponding to the N-H...O interactions.
- Fingerprint Plot:
 - Spikes: Two sharp spikes at the bottom left indicate O...H/H...O interactions (approx. 35-45% of total surface).
 - Central Region: H...H contacts from the hydrophobic isobutyl tails will dominate the central area of the plot.

Implications for Drug Development

Understanding the solid-state form of **N,4-Dimethylpentane-2-sulfonamide** provides critical data for:

- Solubility Profiling: The strength of the intermolecular N-H...O lattice energy directly correlates with aqueous solubility. A stable crystal lattice (high melting point) often implies lower solubility.
- Bioisosterism: The geometry of the sulfonamide group (

) mimics the tetrahedral transition state of amide hydrolysis, making this structure a valuable scaffold for protease inhibitors.

- Polymorphism Risk: The flexibility of the pentane chain suggests a high risk of polymorphism. Conformational polymorphs should be screened using Powder X-ray Diffraction (PXRD) alongside the single-crystal study.

References

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